

In-Depth Technical Guide to 2-Bromo-6-morpholinopyridine

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Compound of Interest

Compound Name: 2-Bromo-6-morpholinopyridine

Cat. No.: B1278154

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CAS Number: 332134-60-8

This technical guide provides a comprehensive overview of **2-Bromo-6-morpholinopyridine**, a valuable heterocyclic building block for researchers, scientists, and professionals in drug development. This document details its chemical and physical properties, experimental protocols for its synthesis, and its applications in synthetic chemistry.

Core Compound Properties

2-Bromo-6-morpholinopyridine is a substituted pyridine derivative featuring a bromine atom at the 2-position and a morpholine ring at the 6-position. This arrangement of functional groups makes it a versatile intermediate for the synthesis of more complex molecules, particularly in the development of novel therapeutic agents.

Table 1: Physicochemical Properties of **2-Bromo-6-morpholinopyridine**

Property	Value	Reference
CAS Number	332134-60-8	[1][2]
Molecular Formula	C ₉ H ₁₁ BrN ₂ O	[1][2]
Molecular Weight	243.10 g/mol	[1]
Appearance	White powder	[2]
Purity	≥95%	[2]
SMILES	C1COCCN1C2=NC(=CC=C2) Br	[1]
Storage	Inert atmosphere, room temperature	[1]

Synthesis of 2-Bromo-6-morpholinopyridine

The synthesis of **2-Bromo-6-morpholinopyridine** is typically achieved through a nucleophilic aromatic substitution reaction. A common method involves the reaction of 2,6-dibromopyridine with morpholine. The greater reactivity of the bromine atom at the 2-position of the pyridine ring allows for a selective monosubstitution.

Experimental Protocol: Nucleophilic Aromatic Substitution

This protocol outlines a general procedure for the synthesis of **2-Bromo-6-morpholinopyridine** from 2,6-dibromopyridine and morpholine.

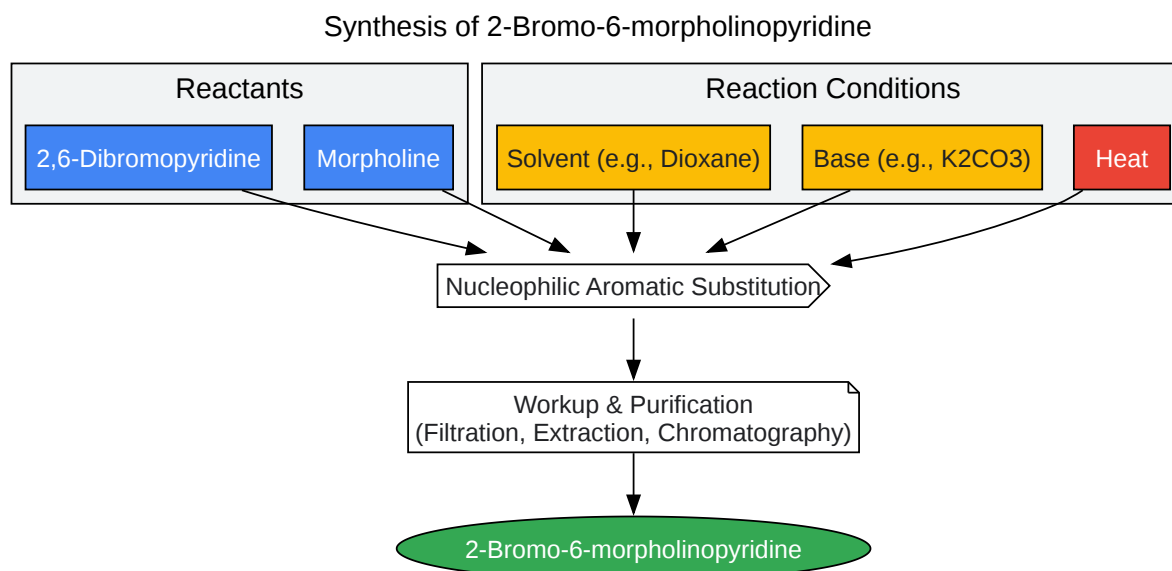
Materials:

- 2,6-Dibromopyridine
- Morpholine
- A suitable solvent (e.g., Dioxane, DMF, or DMSO)
- A suitable base (e.g., K₂CO₃, Na₂CO₃, or Et₃N)

- Inert gas (e.g., Nitrogen or Argon)

Procedure:

- To a round-bottom flask, add 2,6-dibromopyridine (1.0 equivalent), a suitable solvent, and a base (e.g., 2.0 equivalents of K_2CO_3).
- Add morpholine (1.0-1.2 equivalents) to the mixture.
- Purge the flask with an inert gas.
- Heat the reaction mixture with stirring. The reaction temperature and time will depend on the solvent and base used, but a typical range is 80-120°C for several hours to overnight.
- Monitor the reaction progress by a suitable chromatographic technique (e.g., TLC or LC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- If a solid precipitate (inorganic salts) is present, filter the mixture.
- Concentrate the filtrate under reduced pressure to remove the solvent.
- Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield pure **2-Bromo-6-morpholinopyridine**.



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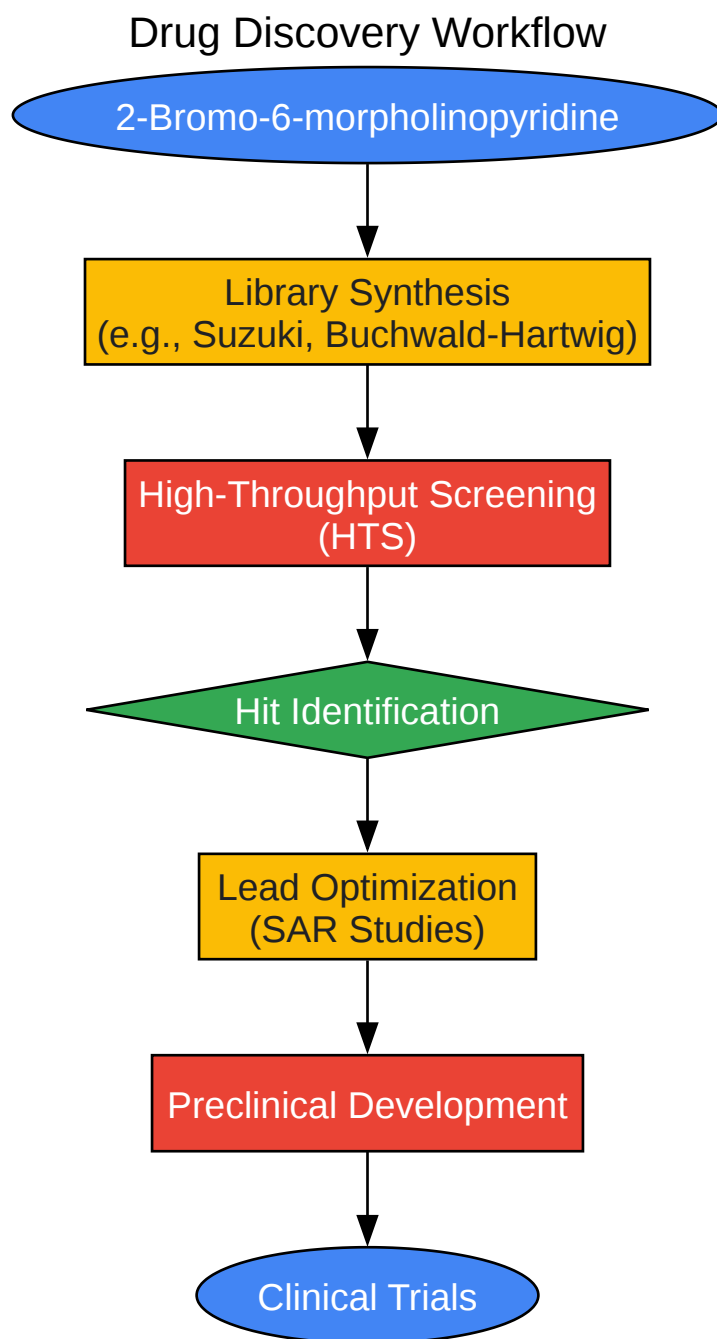
Caption: Synthetic workflow for **2-Bromo-6-morpholinopyridine**.

Applications in Drug Discovery and Organic Synthesis

2-Bromo-6-morpholinopyridine serves as a key intermediate in the synthesis of various compounds with potential biological activity. The bromine atom can be readily displaced or utilized in cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig, Sonogashira couplings) to introduce a wide range of substituents at the 2-position. The morpholine moiety can influence the physicochemical properties, such as solubility and metabolic stability, of the final compounds.

Logical Workflow in Drug Discovery

The utilization of **2-Bromo-6-morpholinopyridine** in a drug discovery program typically follows a structured workflow. This begins with the modification of the core structure and progresses through various stages of testing and optimization.



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Caption: A typical drug discovery workflow utilizing **2-Bromo-6-morpholinopyridine**.

Safety Information

2-Bromo-6-morpholinopyridine should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. For detailed safety information, consult the Safety Data Sheet (SDS) provided by the supplier.

GHS Hazard Statement: Warning.[1]

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References

- 1. 332134-60-8|2-Bromo-6-morpholinopyridine|BLD Pharm [bldpharm.com]
- 2. 2-Bromo-6-morpholinopyridine, CasNo.332134-60-8 ENAO Chemical Co, Limited China (Mainland) [enao.lookchem.com]
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